

Personal protective equipment for handling Fgfr3-IN-6

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Compound of Interest

Compound Name: Fgfr3-IN-6

Cat. No.: B12383262

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Essential Safety and Handling Guide for Fgfr3-IN-6

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **Fgfr3-IN-6**, a potent and selective FGFR3 inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and to provide a clear protocol for the operational use and disposal of this compound.

Chemical and Physical Properties

A summary of the known quantitative data for **Fgfr3-IN-6** is provided in the table below. Note that a comprehensive Safety Data Sheet (SDS) for this specific compound is not publicly available. Therefore, some data points are based on general knowledge of similar potent small molecule kinase inhibitors.

Property	Value	Reference
Molecular Formula	C25H23FN8O2	[1]
Molecular Weight	486.50 g/mol	[1]
CAS Number	2833703-72-1	[1]
Appearance	Solid powder	General knowledge
Solubility	Soluble in DMSO	[1]
Storage Temperature	Room temperature	[1][2]

Health Hazard Information

As a potent kinase inhibitor, **Fgfr3-IN-6** should be handled with extreme caution. The toxicological properties of this compound have not been fully investigated. Assume it is highly potent and potentially hazardous upon inhalation, ingestion, or skin contact.

Hazard	Description
Acute Effects	May cause irritation to the eyes, skin, and respiratory tract. May be harmful if swallowed or inhaled.
Chronic Effects	The long-term health effects of exposure have not been determined. As a potent inhibitor of a key signaling pathway, chronic exposure may lead to unforeseen biological effects.
Target Organs	As an FGFR3 inhibitor, it may affect tissues where this receptor is prevalent, such as cartilage, brain, intestine, and kidneys.[3]

Personal Protective Equipment (PPE)

Due to the potent nature of **Fgfr3-IN-6**, a comprehensive PPE strategy is mandatory to prevent exposure.

PPE Category	Specific Requirements
Hand Protection	Wear two pairs of nitrile gloves. Change gloves frequently and immediately if contaminated.
Eye Protection	Use chemical safety goggles or a face shield.
Skin and Body Protection	Wear a lab coat, closed-toe shoes, and full-length pants. For procedures with a risk of aerosolization, consider a disposable gown.
Respiratory Protection	For handling the solid compound or when aerosolization is possible, use a NIOSH-approved respirator with a particulate filter.

Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to maintain the integrity of the compound and the safety of laboratory personnel.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound at room temperature in a tightly sealed container, away from incompatible materials.[\[1\]](#)[\[2\]](#)
- The storage area should be a designated, well-ventilated, and restricted-access location.

Preparation of Solutions:

- All handling of the solid compound must be performed in a certified chemical fume hood or a glove box to minimize inhalation exposure.
- Use a calibrated analytical balance to weigh the compound.
- Prepare solutions by dissolving the compound in a suitable solvent, such as DMSO.[\[1\]](#)
- Ensure all equipment, including spatulas and weighing boats, are decontaminated after use.

General Handling:

- Avoid the creation of dust or aerosols.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound, even if gloves were worn.
- Maintain good housekeeping in the work area to prevent contamination.

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is critical.

Spill Response:

- Small Spills (Solid):
 - Gently cover the spill with absorbent paper towels to avoid raising dust.
 - Dampen the paper towels with a suitable solvent (e.g., ethanol) to wet the powder.
 - Carefully wipe up the material, working from the outside in.
 - Place all contaminated materials in a sealed bag for hazardous waste disposal.
 - Decontaminate the spill area with a suitable cleaning agent.
- Small Spills (Liquid Solution):
 - Absorb the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Place the contaminated absorbent material into a sealed container for hazardous waste disposal.
 - Decontaminate the spill area with a suitable cleaning agent.
- Large Spills:

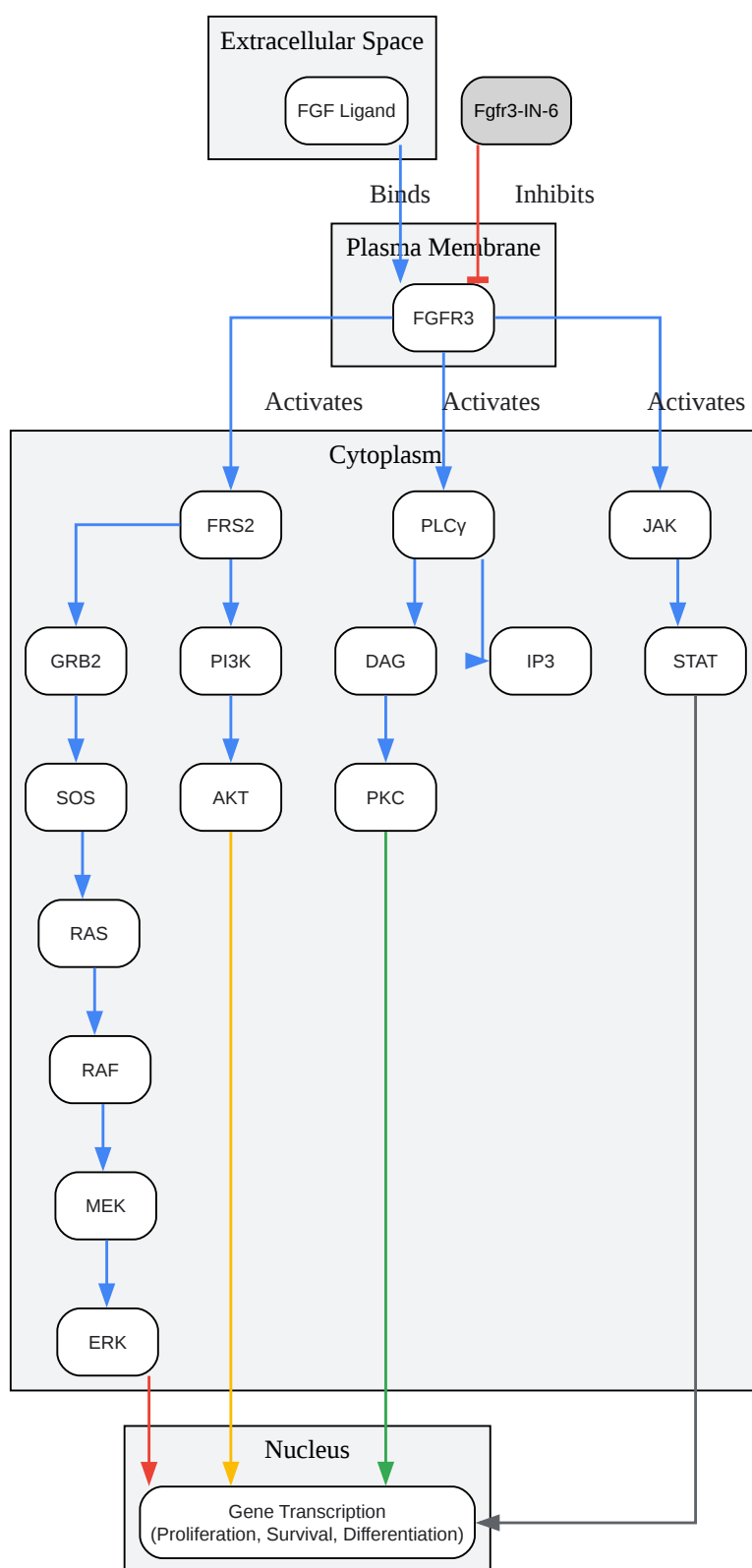
- Evacuate the area and prevent entry.
- Alert the appropriate safety personnel.
- Proceed with cleanup only with appropriate respiratory protection and PPE.

Waste Disposal:

- Solid Waste:
 - Collect all solid waste contaminated with **Fgfr3-IN-6**, including empty containers, gloves, and weighing papers, in a dedicated, labeled hazardous waste container.
- Liquid Waste:
 - Collect all liquid waste containing **Fgfr3-IN-6** in a dedicated, labeled hazardous waste container. Do not pour down the drain.
- Disposal Method:
 - All waste must be disposed of through a licensed hazardous waste disposal company, following all local, state, and federal regulations.

FGFR3 Signaling Pathway

Fgfr3-IN-6 is a potent and selective inhibitor of the Fibroblast Growth Factor Receptor 3 (FGFR3). Upon binding of its ligand, Fibroblast Growth Factor (FGF), FGFR3 dimerizes and autophosphorylates, initiating a cascade of downstream signaling pathways that regulate cellular processes such as proliferation, differentiation, and survival. The primary signaling pathways activated by FGFR3 include the RAS-MAPK pathway, the PI3K-AKT pathway, the PLC γ pathway, and the STAT pathway.^[4]



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Caption: FGFR3 signaling pathway and point of inhibition by **Fgfr3-IN-6**.

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